

# Maritoclax stability and storage conditions

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## Compound of Interest

Compound Name: Maritoclax

Cat. No.: B1676076

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## Maritoclax Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Maritoclax** (also known as Marinopyrrole A). Below you will find troubleshooting guides and frequently asked questions to ensure the proper handling and use of this compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Maritoclax** powder?

A1: **Maritoclax** powder is stable for extended periods when stored correctly. For optimal stability, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.<sup>[1][2]</sup>

Q2: How should I store **Maritoclax** after reconstituting it in a solvent?

A2: The stability of **Maritoclax** in solution depends on the storage temperature. For stock solutions, it is best to aliquot and store them at -80°C for up to 2 years.<sup>[1][2]</sup> Some suppliers recommend a shorter duration of 1 year at -80°C.<sup>[3]</sup> For shorter-term storage, solutions can be kept at -20°C for up to 1 year, although one supplier suggests a much shorter period of 1 month.<sup>[1][2][3]</sup> To avoid repeated freeze-thaw cycles, it is crucial to store the solution in single-use aliquots.<sup>[3]</sup>

Q3: What solvents are recommended for dissolving **Maritoclax**?

A3: **Maritoclax** is soluble in several organic solvents. It is highly soluble in DMSO, with reported solubilities of at least 43 mg/mL and up to 100 mg/mL.<sup>[1][2][3][4]</sup> It is also soluble in ethanol at concentrations up to 59 mg/mL.<sup>[3]</sup> **Maritoclax** is considered insoluble in water.<sup>[3][4]</sup> For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, or corn oil are required to achieve a clear solution.<sup>[1][2]</sup>

Q4: I see precipitation in my **Maritoclax** solution. What should I do?

A4: If you observe precipitation, gentle heating and/or sonication can be used to help redissolve the compound.<sup>[1]</sup> This is a common issue, especially when preparing concentrated stock solutions or when the solution has been stored. Ensure you are using fresh, anhydrous DMSO, as moisture can significantly reduce solubility.<sup>[3]</sup>

Q5: How should I prepare **Maritoclax** for in vivo experiments?

A5: For in vivo use, it is recommended to prepare fresh solutions on the day of the experiment.<sup>[1]</sup> Specific protocols for preparing injectable solutions are available, typically involving a combination of DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil to achieve a clear and stable solution for administration.<sup>[1][2]</sup>

## Data Summary Tables

Table 1: **Maritoclax** Storage Conditions and Stability

Form	Storage Temperature	Recommended Duration	Citations
Powder	-20°C	3 years	<sup>[1][2][3]</sup>
	4°C	2 years	
In Solvent	-80°C	1-2 years	<sup>[1][2][3]</sup>
	-20°C	1 month - 1 year	

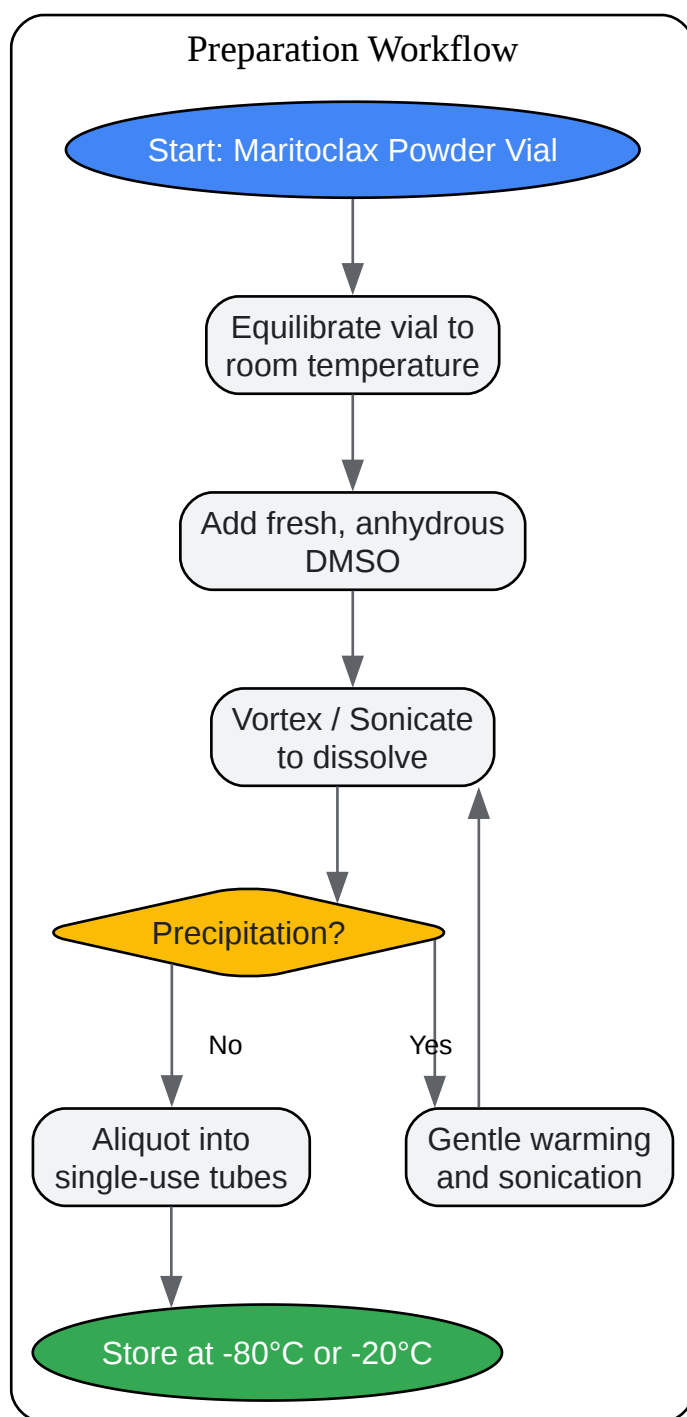
Table 2: **Maritoclax** Solubility

Solvent	Solubility	Molar Concentration (mM)	Citations
DMSO	≥ 43 mg/mL	≥ 84.29 mM	[1][2][4]
100 mg/mL	196.02 mM	[3]	
Ethanol	45 - 59 mg/mL	~88 - 115 mM	[3]
Water	Insoluble	< 0.1 mg/mL	[3][4]
In Vivo Formulation 1 (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	≥ 2.5 mg/mL	≥ 4.90 mM	[1][2]
In Vivo Formulation 2 (10% DMSO, 90% Corn Oil)	≥ 2.5 mg/mL	≥ 4.90 mM	[1][2]

## Experimental Protocols & Workflows

### Protocol for Reconstituting Maritoclax Powder

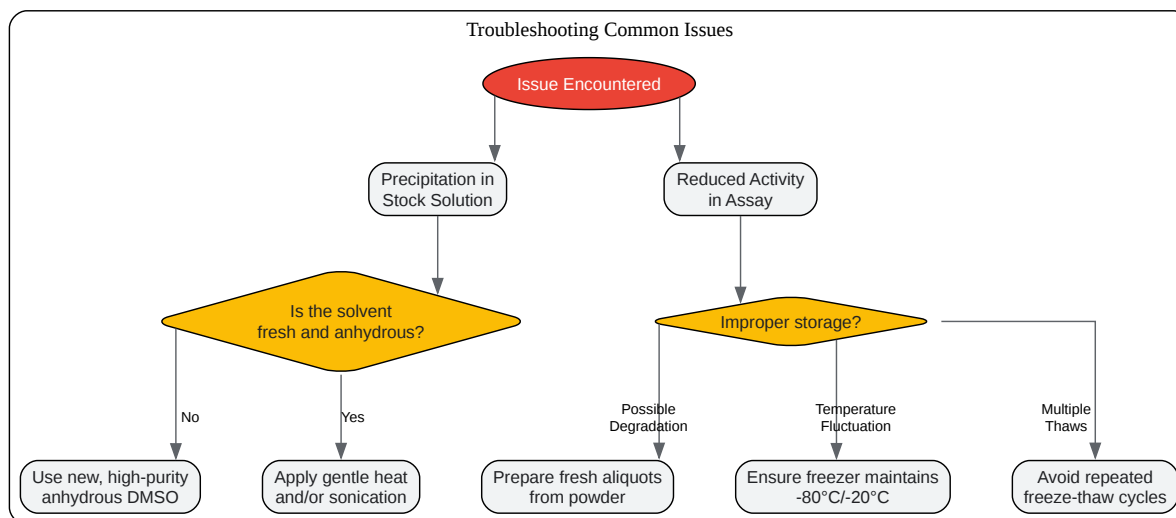
- **Equilibration:** Before opening, allow the vial of **Maritoclax** powder to warm to room temperature for approximately 30 minutes. This prevents condensation from forming on the powder.
- **Solvent Addition:** Using aseptic techniques, add the desired volume of fresh, anhydrous DMSO (or other appropriate solvent) to the vial to achieve the target concentration.
- **Dissolution:** Gently vortex or sonicate the vial until the powder is completely dissolved. If precipitation occurs, gentle warming can be applied.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.
- **Storage:** Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use, according to the stability data in Table 1.



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Workflow for reconstituting and storing **Maritoclax**.

## Troubleshooting Guide

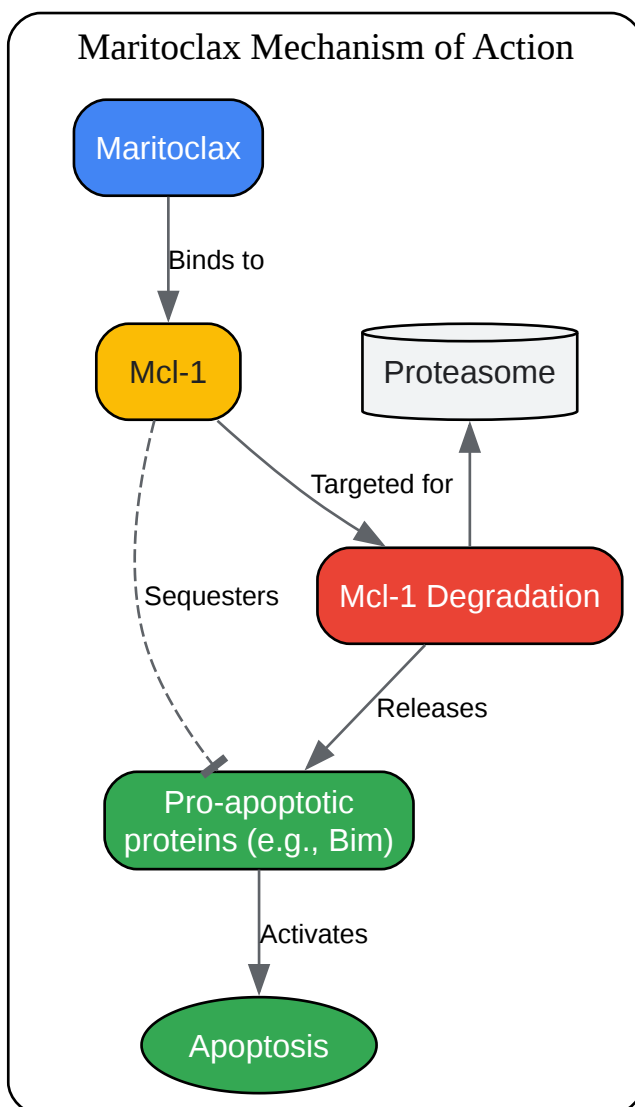


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A guide to troubleshooting common **Maritoclax** stability issues.

## Mechanism of Action Signaling Pathway

**Maritoclax** functions as a specific inhibitor of the anti-apoptotic protein Mcl-1.<sup>[5][6]</sup> It binds directly to Mcl-1, leading to its degradation via the proteasome system.<sup>[5][6][7][8]</sup> This degradation releases pro-apoptotic proteins (like Bim), which can then activate the intrinsic apoptosis pathway, leading to caspase activation and programmed cell death.<sup>[5][8]</sup>



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Signaling pathway showing **Maritoclax**-induced Mcl-1 degradation.

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